

Navigating the Solubility Landscape of 4-(Boc-amino)-2-bromopyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-(Boc-amino)-2-bromopyridine

Cat. No.: B152971

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For researchers, scientists, and professionals in drug development, understanding the solubility of key intermediates is paramount for efficient reaction design, purification, and formulation.

This technical guide provides an in-depth look at the solubility of **4-(Boc-amino)-2-bromopyridine**, a crucial building block in modern medicinal chemistry. While specific quantitative solubility data for this compound is not readily available in published literature, this document compiles qualitative information and presents a general experimental workflow for its application in organic synthesis.

Physicochemical Properties

A summary of the key physicochemical properties for **4-(Boc-amino)-2-bromopyridine** and the related precursor, 4-Amino-2-bromopyridine, is presented below. These properties provide foundational knowledge for handling and utilizing these compounds.

| Property | 4-(Boc-amino)-2-bromopyridine | 4-Amino-2-bromopyridine |
|-------------------|---|--|
| Molecular Formula | C ₁₀ H ₁₃ BrN ₂ O ₂ | C ₅ H ₅ BrN ₂ |
| Molecular Weight | 273.13 g/mol | 173.01 g/mol [1] [2] [3] |
| Appearance | White to cream powder or crystalline powder [4] | Yellow or pale yellow solid powder [1] |
| Melting Point | Not available | 92-96 °C [1] [3] [5] |

Solubility Profile in Organic Solvents

Quantitative solubility data for **4-(Boc-amino)-2-bromopyridine** is not extensively documented. However, based on the general solubility of related aminopyridines and Boc-protected compounds, a qualitative assessment can be made. For the parent compound, 4-Amino-2-bromopyridine, it is reported to have moderate solubility in common organic solvents such as ethyl acetate, dichloromethane, and dimethyl sulfoxide, and is almost insoluble in water.^[1] It is also described as slightly soluble in water.^[5] Another related compound, 2-Amino-4-bromopyridine, is soluble in chloroform (slightly) and methanol (slightly).^[6]

The presence of the bulky and nonpolar tert-butyloxycarbonyl (Boc) group in **4-(Boc-amino)-2-bromopyridine** is expected to decrease its polarity compared to 4-amino-2-bromopyridine. This generally leads to increased solubility in nonpolar organic solvents and decreased solubility in polar solvents.

Table of Expected Qualitative Solubility:

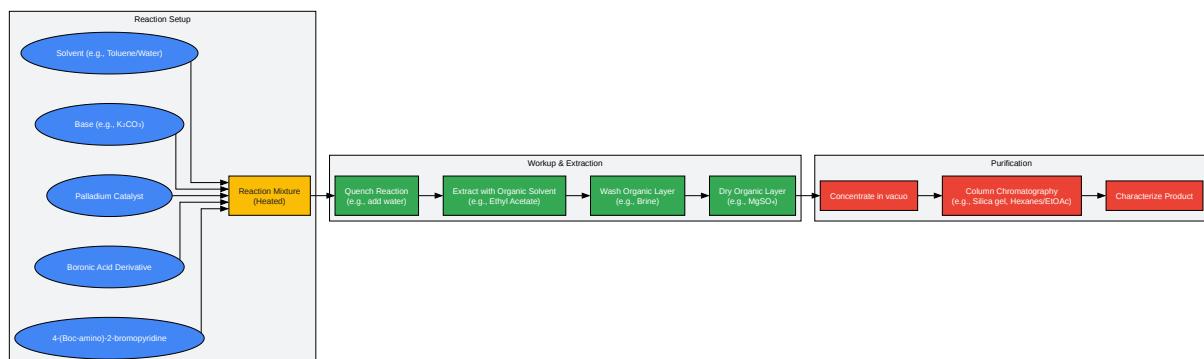
| Solvent | Expected Solubility | Rationale |
|---------------------------|---------------------|------------------------------------|
| Dichloromethane (DCM) | Good | Nonpolar, aprotic solvent. |
| Chloroform | Good | Nonpolar, aprotic solvent. |
| Ethyl Acetate (EtOAc) | Moderate to Good | Moderately polar, aprotic solvent. |
| Tetrahydrofuran (THF) | Moderate | Moderately polar, aprotic solvent. |
| Acetonitrile (MeCN) | Moderate | Polar, aprotic solvent. |
| Methanol (MeOH) | Slight to Moderate | Polar, protic solvent. |
| Dimethyl Sulfoxide (DMSO) | Moderate to Good | Highly polar, aprotic solvent. |
| Water | Poor | Highly polar, protic solvent. |

Experimental Protocols: A General Workflow

While a specific protocol for determining the solubility of **4-(Boc-amino)-2-bromopyridine** was not found, a general experimental workflow for its use in a typical organic reaction, such as a Suzuki coupling, highlights the practical importance of its solubility characteristics.

A common application for this compound is in palladium-catalyzed cross-coupling reactions, where the bromine atom is substituted. The Boc-protected amino group serves to modulate the reactivity of the pyridine ring and can be deprotected in a subsequent step.

Caption: General workflow for a Suzuki coupling reaction involving **4-(Boc-amino)-2-bromopyridine**.

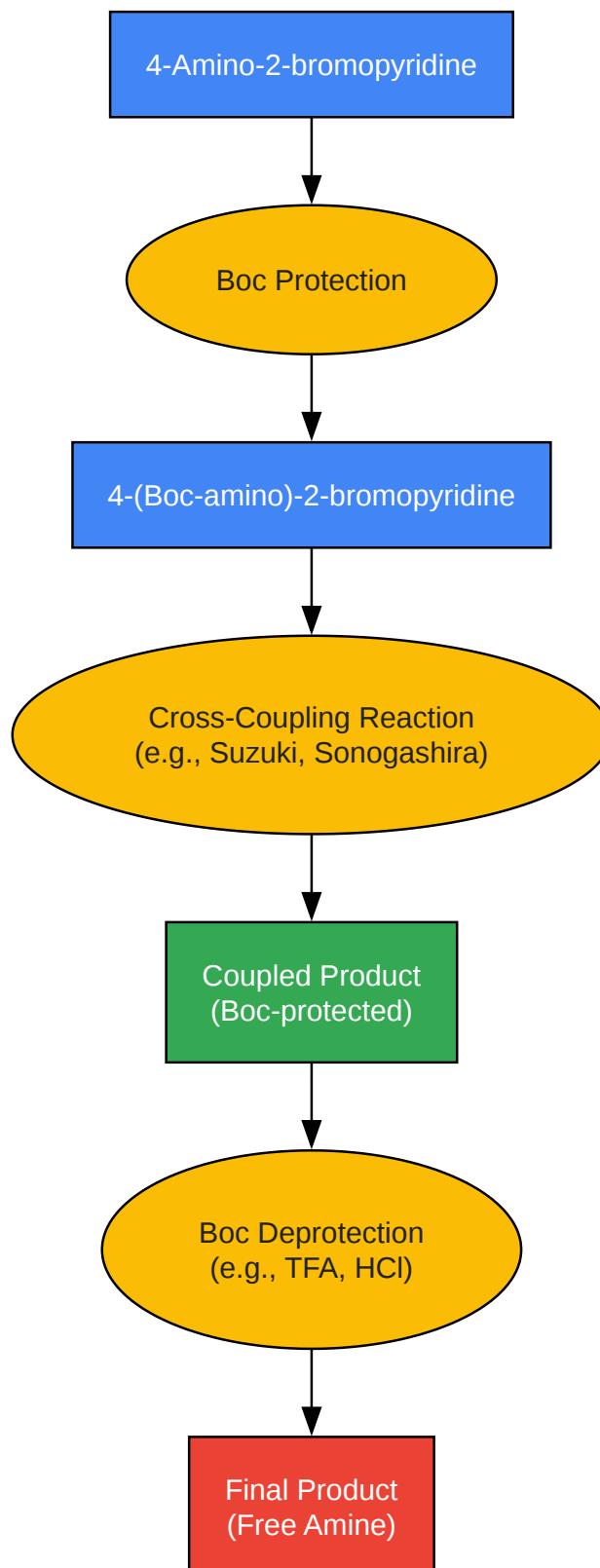


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Logical Relationships in Synthesis

The synthesis of molecules using **4-(Boc-amino)-2-bromopyridine** often involves a logical progression of steps. The Boc-protecting group is key to this strategy.

Caption: Logical relationship in a multi-step synthesis.



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This guide serves as a foundational resource for professionals working with **4-(Boc-amino)-2-bromopyridine**. While quantitative solubility data remains an area for future investigation, the provided qualitative assessments and experimental workflows offer valuable insights for the practical application of this important synthetic intermediate.

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